

Personal protective equipment for handling (R)-MLN-4760

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Compound of Interest

Compound Name: (R)-MLN-4760

Cat. No.: B1676667

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Essential Safety and Handling Guide for (R)-MLN-4760

This guide provides crucial safety and logistical information for the handling and disposal of **(R)-MLN-4760**, a potent research compound. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

(R)-MLN-4760 is the less active R-enantiomer of MLN-4760, an inhibitor of angiotensin-converting enzyme 2 (ACE2).[1] While **(R)-MLN-4760** itself is less potent, its racemate, MLN-4760, is a highly potent and selective ACE2 inhibitor with an IC50 of 0.44 nM.[2][3] Given the high potency of the related compound, it is prudent to handle **(R)-MLN-4760** with appropriate caution as a potentially hazardous substance. This compound is intended for research use only.[1]

Physicochemical and Safety Data

Property	Value	Source
Chemical Name	N-[(1S)-1-carboxy-3-methylbutyl]-3-[(3,5-dichlorophenyl)methyl]-L-histidine	[4]
Molecular Formula	C ₁₉ H ₂₃ Cl ₂ N ₃ O ₄	[2][4]
Molecular Weight	428.31 g/mol	[2]
Purity	≥98% (HPLC)	[2]
Form	Solid/Powder	[1][4]
Storage	Store at -20°C	[1][2]
Solubility	Soluble in DMSO	[4]
CAS Number	305335-31-3 (for MLN-4760)	[2][4]

Operational and Safety Protocols

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory when handling **(R)-MLN-4760** to prevent skin and eye contact, inhalation, and ingestion.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves (e.g., nitrile) to prevent skin exposure.[5]
 - Lab Coat: A lab coat or other protective clothing is required.[5]
- Respiratory Protection: For handling the powder form, especially when weighing, use a NIOSH-approved respirator or work in a certified chemical fume hood or a ventilated balance enclosure to avoid inhalation of dust.[5][6]

Handling and Storage Plan

A systematic approach to handling and storage is essential to maintain compound stability and ensure user safety.

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage. Log the compound into the laboratory's chemical inventory system.
- **Storage:** Store the compound in its original, tightly sealed container at -20°C.^{[1][2]} The compound should be protected from light and moisture.
- **Weighing:**
 - Perform all weighing operations within a chemical fume hood or a ventilated enclosure to minimize inhalation exposure.
 - Use appropriate tools (e.g., anti-static spatulas) to handle the powder.
 - Close the container tightly immediately after use.
- **Dissolving:**
 - **(R)-MLN-4760** is soluble in DMSO.^[4]
 - Add the solvent to the vial containing the compound slowly to avoid splashing.
 - Cap the vial and vortex or sonicate as needed to ensure complete dissolution.
 - Prepared stock solutions should be stored at -80°C for long-term stability.^[3]

Disposal Plan

All waste materials contaminated with **(R)-MLN-4760** must be treated as hazardous chemical waste.

- **Solid Waste:** This includes empty vials, contaminated gloves, weighing paper, and disposable labware. Place all solid waste into a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Unused solutions containing **(R)-MLN-4760** should be collected in a labeled, sealed hazardous waste container. Do not dispose of down the drain.
- Disposal Procedures: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **(R)-MLN-4760** in DMSO.

Materials:

- **(R)-MLN-4760** powder
- Anhydrous DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or vials
- Pipettes and sterile, filtered tips
- Vortex mixer

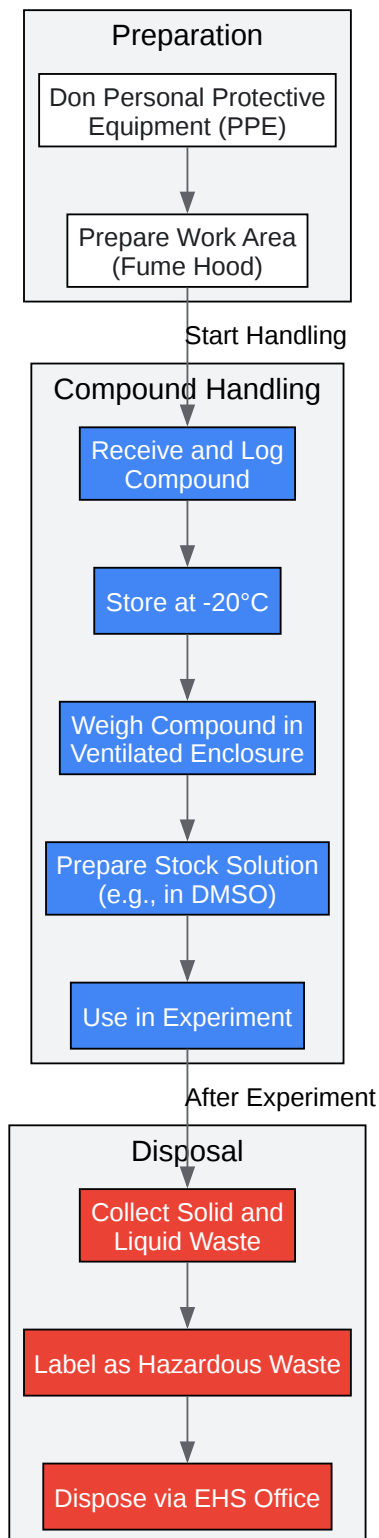
Procedure:

- Pre-weighing Preparation:
 - Allow the vial of **(R)-MLN-4760** to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Perform all operations in a chemical fume hood.
- Weighing the Compound:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh the desired amount of **(R)-MLN-4760** powder into the tube. For example, to prepare 1 mL of a 10 mM solution, weigh out 0.4283 mg of the compound (Molecular Weight = 428.31).
- Dissolution:
 - Using a calibrated pipette, add the calculated volume of DMSO to the tube containing the compound. For 0.4283 mg, add 100 μ L of DMSO to achieve a 10 mM concentration.
 - Securely cap the tube.
- Mixing:
 - Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used if necessary to aid dissolution.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C.^[3] Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Visual Workflow for Handling (R)-MLN-4760

Workflow for Handling (R)-MLN-4760

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